

Physicochemical Properties of Temephos-d12: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **Temephos-d12**. **Temephos-d12** is the deuterated analog of Temephos, an organophosphate larvicide. The incorporation of deuterium isotopes can subtly alter the physicochemical characteristics of a molecule, which can have implications for its use in research and as an internal standard in analytical studies. This document summarizes available quantitative data, outlines relevant experimental protocols, and provides visualizations to aid in understanding the analytical workflow.

Core Physicochemical Data

The following tables summarize the key physicochemical properties of **Temephos-d12** and its non-deuterated counterpart, Temephos, for comparative purposes.

Temephos-d12



Property	Value	Source
Molecular Formula	C16H8D12O6P2S3	[1][2][3]
Molecular Weight	478.54 g/mol	[1][2][3]
CAS Number	1219795-39-7	[1][2][3]
Physical State	Solid	[4]
Melting Point	Data not available	
Boiling Point	Data not available	_
Water Solubility	0.27 mg/L	_
Log P (Octanol/Water)	5.96	_

Note: Some resources provide melting and boiling points for a solution of **Temephos-d12** in cyclohexane (Melting point/range: 4 - 7 °C; Initial boiling point and boiling range: 80.7 °C). These values are not intrinsic properties of the pure compound.[5]

Temephos (for comparison)

Property	Value	Source
Molecular Formula	C16H20O6P2S3	[4]
Molecular Weight	466.47 g/mol	[4]
CAS Number	3383-96-8	[4]
Physical State	Colorless crystals or a solid at room temperature. The technical grade is a viscous, brown liquid.[4][6]	
Melting Point	30-31°C	[4]
Boiling Point	Decomposes at 120-125 °C	[2]
Water Solubility	Insoluble	[6]
Density	1.32 g/cm ³	



Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of organophosphorus compounds like **Temephos-d12** are crucial for obtaining reliable and reproducible data. Below are generalized methodologies for key experiments.

Determination of Melting Point

The melting point of a solid is a fundamental physical property that indicates its purity.

Methodology:

- Sample Preparation: A small amount of the crystalline **Temephos-d12** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used. The capillary tube is placed in the heating block of the apparatus.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure accurate determination.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and
 the temperature at which the entire solid has turned into a clear liquid (completion of melting)
 are recorded. This range is the melting point of the substance. A narrow melting point range
 is indicative of a pure compound.

Determination of Solubility

The solubility of a compound in a particular solvent is a critical parameter, especially for applications in drug delivery and environmental science.

Methodology (Shake-Flask Method):

- Equilibrium: An excess amount of **Temephos-d12** is added to a known volume of the solvent (e.g., water, organic solvents) in a sealed flask.
- Agitation: The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.



- Phase Separation: The suspension is allowed to settle, and the undissolved solid is separated from the saturated solution by centrifugation and/or filtration through a nonreactive filter (e.g., PTFE).
- Quantification: The concentration of Temephos-d12 in the clear supernatant or filtrate is
 determined using a suitable analytical technique, such as High-Performance Liquid
 Chromatography (HPLC) with a UV detector or Mass Spectrometry (MS). A calibration curve
 prepared with known concentrations of Temephos-d12 is used for accurate quantification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of a compound. For **Temephos-d12**, ¹H, ¹³C, ³¹P, and ²H NMR would provide valuable structural information.

Methodology:

- Sample Preparation: A few milligrams of **Temephos-d12** are dissolved in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in an NMR tube.
- Instrumentation: The NMR spectra are acquired on a high-field NMR spectrometer.
- Data Acquisition: Standard pulse sequences are used to obtain ¹H, ¹³C, and ³¹P NMR spectra. For ²H NMR, a specific probe and acquisition parameters are required.
- Data Analysis: The chemical shifts (δ), coupling constants (J), and integration of the signals
 are analyzed to confirm the structure of **Temephos-d12** and the positions of deuterium
 labeling.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural confirmation.

Methodology:

• Sample Introduction: The **Temephos-d12** sample, dissolved in a suitable solvent, is introduced into the mass spectrometer via an appropriate ionization source, such as

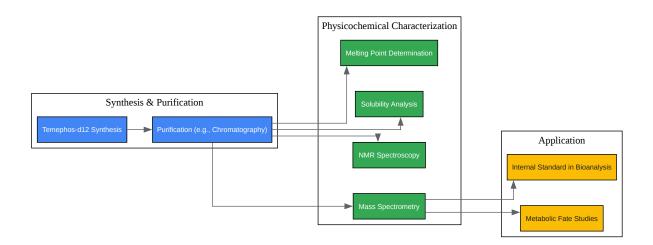


Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Ionization: The molecules are ionized in the source.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- Detection: The detector records the abundance of each ion.
- Data Analysis: The resulting mass spectrum will show the molecular ion peak corresponding
 to the molecular weight of Temephos-d12, confirming its isotopic enrichment. The
 fragmentation pattern can provide further structural information.

Visualizations

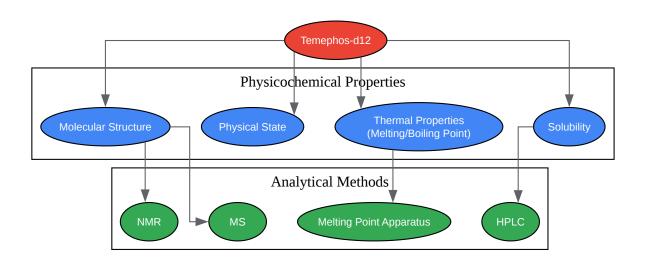
The following diagrams illustrate key workflows relevant to the physicochemical analysis of **Temephos-d12**.





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Workflow for Temephos-d12 Analysis



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Properties and Analytical Methods

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